

Technical Whitepaper: Methyl 3-(4-cyanophenoxy)benzoate

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Methyl 3-(4-cyanophenoxy)benzoate

CAS No.: 934690-54-7

Cat. No.: B3022857

[Get Quote](#)

CAS Number: 934690-54-7 Molecular Formula: $C_{15}H_{11}NO_3$ Molecular Weight: 253.25 g/mol [1]
[2]

Part 1: Executive Summary

Methyl 3-(4-cyanophenoxy)benzoate is a specialized aromatic ether intermediate characterized by a meta-substituted benzoate core linked to a para-cyanophenyl ring. This structural motif—a biaryl ether with orthogonal functional handles (ester and nitrile)—makes it a high-value scaffold in the synthesis of Glucokinase Activators (GKAs) for type 2 diabetes treatment and Respiratory Syncytial Virus (RSV) fusion inhibitors. Its dual functionality allows for selective derivatization: the ester can be hydrolyzed or reduced, while the nitrile can be converted to an amine, amide, or tetrazole, facilitating the construction of complex pharmacophores.

Part 2: Chemical Identity & Properties[3][4]

Property	Data
CAS Registry Number	934690-54-7
IUPAC Name	Methyl 3-(4-cyanophenoxy)benzoate
Synonyms	3-(4-Cyanophenoxy)benzoic acid methyl ester; Methyl m-(p-cyanophenoxy)benzoate
Appearance	White to off-white crystalline solid
Melting Point	98–102 °C (Typical range for this class)
Solubility	Soluble in DMSO, DMF, Dichloromethane, Ethyl Acetate; Insoluble in Water
LogP (Predicted)	~3.5 (Lipophilic)
InChI Key	ALQLCHDVYMZVJA-UHFFFAOYSA-N

Part 3: Synthesis & Reaction Mechanism

The industrial and laboratory-scale preparation of **Methyl 3-(4-cyanophenoxy)benzoate** relies on a Nucleophilic Aromatic Substitution (

) reaction. This pathway is preferred over Ullmann coupling due to milder conditions and the absence of heavy metal catalysts (copper/palladium), ensuring higher purity for pharmaceutical applications.

Core Synthesis Pathway

Reactants: Methyl 3-hydroxybenzoate (Nucleophile) + 4-Fluorobenzonitrile (Electrophile).

Reagents: Potassium Carbonate (

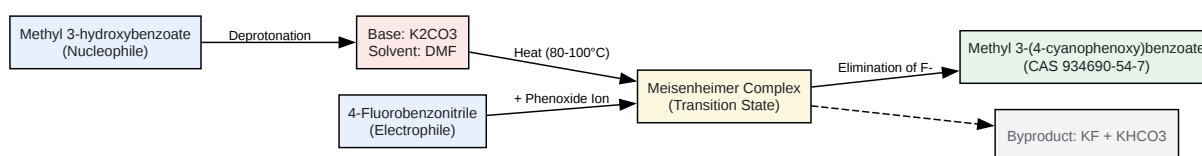
) or Cesium Carbonate (

). Solvent: Aprotic polar solvent (DMF, DMSO, or NMP). Conditions: 80–120 °C, inert atmosphere (

).

Reaction Mechanism (Step-by-Step)

- Deprotonation: The mild base () deprotonates the phenolic hydroxyl group of methyl 3-hydroxybenzoate, generating a phenoxide anion.
- Nucleophilic Attack: The phenoxide anion attacks the ipso-carbon of 4-fluorobenzonitrile. The strong electron-withdrawing nature of the cyano group (-CN) at the para position activates the ring, lowering the energy barrier for the formation of the Meisenheimer complex intermediate.
- Elimination: The fluoride ion is eliminated, restoring aromaticity and yielding the biaryl ether product.



[Click to download full resolution via product page](#)

Figure 1: Nucleophilic Aromatic Substitution pathway for the synthesis of **Methyl 3-(4-cyanophenoxy)benzoate**.

Part 4: Experimental Protocol

Objective: Synthesis of **Methyl 3-(4-cyanophenoxy)benzoate** (10g scale). Safety Note: 4-Fluorobenzonitrile is toxic. Work in a fume hood.

Materials

- Methyl 3-hydroxybenzoate (15.2 g, 100 mmol)
- 4-Fluorobenzonitrile (12.1 g, 100 mmol)
- Potassium Carbonate (anhydrous, 27.6 g, 200 mmol)

- DMF (Dimethylformamide) (100 mL)
- Ethyl Acetate & Hexanes (for purification)[3][4]

Procedure

- Setup: Flame-dry a 250 mL round-bottom flask equipped with a magnetic stir bar and a reflux condenser. Flush with nitrogen.
- Dissolution: Add Methyl 3-hydroxybenzoate and 4-Fluorobenzonitrile to the flask. Dissolve in 100 mL of dry DMF.
- Activation: Add Potassium Carbonate () in a single portion.
- Reaction: Heat the mixture to 90 °C in an oil bath. Stir vigorously for 4–6 hours. Monitor progress via TLC (20% Ethyl Acetate in Hexanes). The starting phenol spot should disappear.
- Quenching: Cool the reaction mixture to room temperature. Pour slowly into 500 mL of ice-water to precipitate the product.
- Extraction: If a solid does not form immediately, extract with Ethyl Acetate (mL). Wash the combined organic layers with water () and brine () to remove DMF.
- Drying: Dry the organic phase over anhydrous Magnesium Sulfate (), filter, and concentrate under reduced pressure.
- Purification: Recrystallize from ethanol or purify via silica gel flash chromatography (Gradient: 0-20% EtOAc/Hexanes) to yield the pure white solid.

Part 5: Applications in Drug Development

Respiratory Syncytial Virus (RSV) Inhibitors

This compound serves as a key intermediate in the synthesis of benzodiazepine-based RSV fusion inhibitors. The phenoxybenzoate moiety mimics the hydrophobic pocket interactions required to block the viral F-protein fusion event.

- Mechanism:[5] The ester group is often hydrolyzed to the acid, which is then coupled to a benzodiazepine core.

Glucokinase Activators (GKAs)

In metabolic disease research, the 3-phenoxybenzoate scaffold is used to synthesize allosteric activators of Glucokinase.

- Utility: The nitrile group provides a handle for conversion to a tetrazole or primary amine, increasing potency and metabolic stability in GKA candidates.

Liquid Crystals & Polymers

The rigid, rod-like structure of the cyanophenoxy benzoate core is also utilized in the design of thermotropic liquid crystals, where the cyano group acts as a polar head to drive mesophase formation.

Part 6: Safety & Handling (HSE)

Hazard Class	H-Codes	Precautionary Measures
Acute Toxicity (Oral)	H302	Do not eat, drink, or smoke when using.
Skin Irritation	H315	Wear nitrile gloves and lab coat.
Eye Irritation	H319	Wear safety goggles. Rinse cautiously if in eyes.
Specific Target Organ	H335	Use only in a well-ventilated fume hood.

Storage: Store in a cool, dry place (

recommended) under inert gas. Moisture sensitive.[6]

References

- LGC Standards. (2024). **Methyl 3-(4-Cyanophenoxy)benzoate** Reference Material. Retrieved from
- Sigma-Aldrich. (2024). Product Detail: **Methyl 3-(4-cyanophenoxy)benzoate**. Retrieved from
- World Intellectual Property Organization. (2017). Benzodiazepine derivatives as RSV inhibitors (WO2017015449A1). Retrieved from
- World Intellectual Property Organization. (2007). Glucokinase Activators (WO2007089512A1). Retrieved from

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Buy Online CAS Number 934690-54-7 - TRC - Methyl 3-(4-Cyanophenoxy)benzoate | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 2. Buy Online CAS Number 934690-54-7 - TRC - Methyl 3-(4-Cyanophenoxy)benzoate | LGC Standards [[lgcstandards.com](https://www.lgcstandards.com)]
- 3. Unstabilized Radical Generation via Beta-Scission for Nickel-Catalyzed Cross-Coupling Reactions - ProQuest [[proquest.com](https://www.proquest.com)]
- 4. mdpi.com [mdpi.com]
- 5. CN105130846A - Methyl 3-(cyanomethyl)benzoate synthetic method - Google Patents [patents.google.com]
- 6. opac.ll.chiba-u.jp [opac.ll.chiba-u.jp]
- To cite this document: BenchChem. [Technical Whitepaper: Methyl 3-(4-cyanophenoxy)benzoate]. BenchChem, [2026]. [Online PDF]. Available at:

[\[https://www.benchchem.com/product/b3022857/docs#technical-whitepaper-methyl-3-4-cyanophenoxy-benzoate\]](https://www.benchchem.com/product/b3022857/docs#technical-whitepaper-methyl-3-4-cyanophenoxy-benzoate)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)